

Safety and handling precautions for 1-(Aminomethyl)cyclohexanol

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclohexanol

Cat. No.: B7769569

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An In-Depth Technical Guide to the Safe Handling of 1-(Aminomethyl)cyclohexanol

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Abstract

This technical guide provides a comprehensive overview of the essential safety and handling precautions for 1-(Aminomethyl)cyclohexanol, a valuable bifunctional building block in pharmaceutical and chemical research. Designed for researchers, scientists, and drug development professionals, this document synthesizes critical data from safety data sheets and established laboratory safety protocols. The guide emphasizes a risk-based approach, detailing hazard identification, the hierarchy of controls, specific handling procedures, emergency protocols, and disposal considerations to ensure the safe and effective use of this compound in a laboratory setting.

Introduction and Compound Profile

1-(Aminomethyl)cyclohexanol is a cyclic amino alcohol. Its structure, featuring a primary amine and a tertiary alcohol on a cyclohexane scaffold, makes it a versatile intermediate for synthesizing more complex molecules, including pharmaceutical candidates and novel ligands. The presence of both a nucleophilic amine and a hydroxyl group on a rigid cyclic backbone offers unique stereochemical and functional properties. However, these same functional groups necessitate a thorough understanding of the compound's potential hazards and the

implementation of rigorous safety protocols. This guide serves as a foundational resource for mitigating risks associated with its handling, storage, and use.

Hazard Identification and Toxicology

While comprehensive toxicological data for **1-(Aminomethyl)cyclohexanol** is not widely available, information from safety data sheets (SDS) for closely related isomers, such as cis-3-(Aminomethyl)cyclohexanol, provides essential guidance on its potential hazards.^[1] The primary risks are associated with its irritant properties.

Based on available data for structural analogs, the compound is classified under the Globally Harmonized System (GHS) as follows:

Hazard Class	Category	GHS Code	Hazard Statement	Signal Word	Pictogram
Skin Corrosion / Irritation	2	H315	Causes skin irritation. ^[1]	Warning	GHS07
Serious Eye Damage / Eye Irritation	2A	H319	Causes serious eye irritation. ^[1]	Warning	GHS07
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation. ^[1]	Warning	GHS07

Toxicological Summary:

- **Routes of Exposure:** The primary routes of occupational exposure are inhalation of dust or aerosols, skin contact, and eye contact.^[1] Ingestion is also a potential route of exposure.^[2]
- **Acute Effects:** Direct contact with the skin is likely to cause irritation, characterized by itching, redness, and scaling.^[1] In some cases, blistering may occur.^[1] Eye contact can result in

serious irritation, including redness, watering, and pain.[1] Inhalation of the dust or aerosolized material may lead to irritation of the respiratory tract.[1]

- Chronic Effects: Data on long-term exposure is not currently available. It is not classified as a carcinogen by IARC or NTP.[1]
- Rationale for Caution: The presence of a primary amine group can impart basicity and potential for corrosivity or irritation. As with many low-molecular-weight amines and alcohols, volatility and the potential for aerosolization during handling (e.g., weighing, dissolution) are key factors in exposure risk.

Physicochemical Properties

Understanding the physical and chemical properties of **1-(Aminomethyl)cyclohexanol** is fundamental to its safe handling.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ NO	[1]
Molecular Weight	129.2 g/mol	[1]
Physical State	Solid (Data for related hydrochloride salt)	[2]
Appearance	Off-white solid (Data for hydrochloride salt)	[2]
Solubility	Not available	[1]
Boiling Point	Not available	[1]
Melting Point	217 - 219 °C (Data for hydrochloride salt)	[2]
Flash Point	Not available	[1]

Risk Assessment and the Hierarchy of Controls

A proactive approach to safety involves implementing a "Hierarchy of Controls," a system that prioritizes risk mitigation strategies from most to least effective. This framework is crucial for managing the risks associated with **1-(Aminomethyl)cyclohexanol**.

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References

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